2-Chloro-4-(3-chlorophenyl)benzoic acid CAS number

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Compound of Interest	
Compound Name:	*2-Chloro-4-(3-chlorophenyl)benzoic acid*
CAS No.:	*1261981-20-7*
Cat. No.:	*B594051*

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Technical Profile: **2-Chloro-4-(3-chlorophenyl)benzoic acid**[1][2][3][4][5][6]

Part 1: Executive Summary

2-Chloro-4-(3-chlorophenyl)benzoic acid (CAS: 1261981-20-7) is a specialized biaryl carboxylic acid intermediate used primarily in medicinal chemistry and drug discovery.[3] Structurally, it consists of a biphenyl core with a carboxylic acid moiety at the C4 position and chlorine substituents at the C2 and C3' positions. This specific substitution pattern makes it a critical scaffold for synthesizing non-steroidal anti-inflammatory drugs (NSAIDs), kinase inhibitors, and GPCR modulators.

Its steric and electronic properties—driven by the ortho-chloro group relative to the carboxylic acid—induce a twisted conformation between the phenyl rings, often enhancing selectivity in protein-ligand binding pockets compared to planar analogs.

Part 2: Chemical Identity & Physical Properties

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Property	Specification
CAS Registry Number	1261981-20-7
IUPAC Name	2,3'-Dichloro[1,1'-biphenyl]-4-carboxylic acid
Molecular Formula	$C_{13}H_8Cl_2O_2$
Molecular Weight	267.11 g/mol
SMILES	OC(=O)C1=CC=C(C=C1Cl)C2=CC=CC(Cl)=C2
Appearance	White to off-white crystalline powder
Predicted pKa	~3.8 ± 0.2 (Acidic, enhanced by o-Cl electron withdrawal)
Predicted LogP	~4.1 (Lipophilic)
Solubility	Soluble in DMSO, Methanol, DMF; Insoluble in Water

Part 3: Synthesis Methodology (Suzuki-Miyaura Coupling)

Expert Insight: The most robust route to this scaffold is the palladium-catalyzed Suzuki-Miyaura cross-coupling. The choice of 2-chloro-4-iodo/bromobenzoic acid as the electrophile and 3-chlorophenylboronic acid as the nucleophile is critical. The carboxylic acid moiety on the electrophile can poison Pd catalysts; therefore, using a base like K_2CO_3 in aqueous media is essential to keep the acid deprotonated (soluble carboxylate), preventing catalyst deactivation.

Protocol: Step-by-Step Synthesis

- Reagents:
  - Substrate A: 4-Bromo-2-chlorobenzoic acid (1.0 equiv)
  - Substrate B: 3-Chlorophenylboronic acid (1.1 equiv)
  - Catalyst: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (3-5 mol%)[3]

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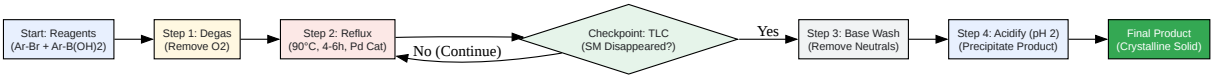
- Base: K_2CO_3 (3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

- Procedure:
  - Degassing: Charge a reaction vessel with Substrate A, Substrate B, and Base. Suspend in solvent mixture. Sparge with Argon for 15 minutes to remove O_2 (prevents homocoupling).
  - Catalysis: Add Pd catalyst under positive Argon pressure.
  - Reaction: Heat to 90°C for 4–6 hours.
  - Monitoring (Self-Validation): Check via TLC (Mobile phase: 5% MeOH in DCM). The starting bromide (Rf ~0.4) should disappear; the product (Rf ~0.3, streaks due to acid) will appear.

- Work-up (Acid-Base Extraction):
  - Dilute reaction mixture with water. Filter off insoluble Pd-black.
  - Wash: Extract the alkaline aqueous layer with Ethyl Acetate (removes non-acidic impurities/dimers). Discard organic layer.
  - Precipitate: Acidify the aqueous layer carefully with 1M HCl to pH ~2. The product will precipitate as a white solid.
  - Isolate: Filter, wash with water, and dry under vacuum.

Visualization: Synthesis Workflow



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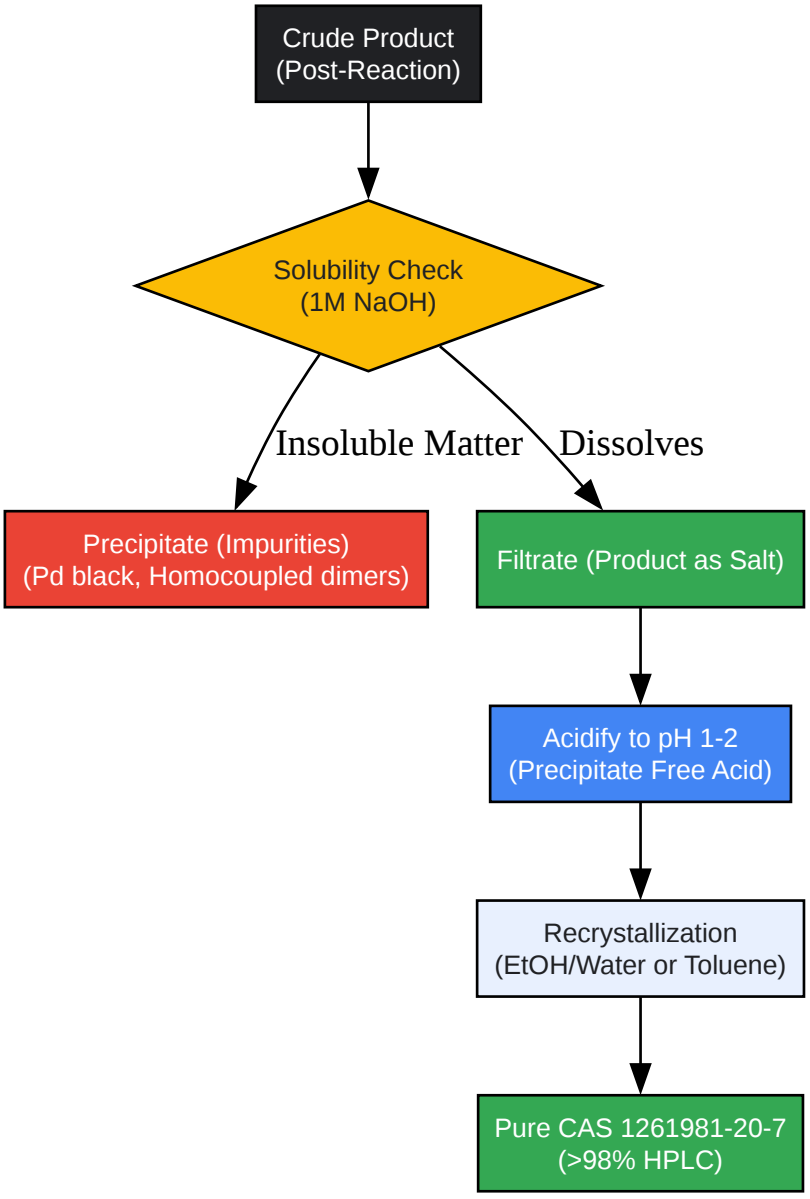
Caption: Operational workflow for the Suzuki-Miyaura synthesis of CAS 1261981-20-7, highlighting critical checkpoints.

Part 4: Purification & Quality Control Logic

Achieving pharmaceutical-grade purity (>98%) requires a rigorous purification logic, primarily leveraging the acidity of the carboxylic group.

Decision Logic: Purification Strategy



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Caption: Purification logic gate relying on acid-base chemistry to isolate the target compound from non-acidic byproducts.

Part 5: Applications in Drug Discovery

1. Bioisosteric Replacement: This scaffold is frequently used to replace the salicylic acid core (e.g., in Diflunisal analogs) or the biaryl-urea moiety in kinase inhibitors. The chlorine atom at the 2-position forces the two phenyl rings out of planarity (dihedral angle ~60–90°), which can improve solubility and reduce "flatness"—a common liability in drug candidates that leads to poor physicochemical properties.

2. Lipophilicity Modulation: With two chlorine atoms, the molecule is significantly lipophilic (LogP ~4.1). In a drug design context, this increases membrane permeability but may require solubilizing groups (like amines or polar heterocycles) elsewhere in the final drug molecule to balance the pharmacokinetic profile.

3. Key Intermediate for:

- Nav1.7 Sodium Channel Blockers: Used in pain management research.
- Agrochemicals: Precursor to specific biphenyl-ether herbicides.

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